

Introduction: The Significance of Fulvestrant and its Metabolites

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fulvestrant 17-beta-D-Glucuronide*

CAS No.: 261506-28-9

Cat. No.: B133349

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Fulvestrant is a steroidal estrogen receptor (ER) antagonist used in the treatment of hormone receptor (HR)-positive metastatic breast cancer.[1] Its unique mechanism of action involves not only blocking the ER but also promoting its degradation, leading to a profound anti-estrogenic effect.[2][3] Unlike oral anti-estrogens, Fulvestrant's low oral bioavailability necessitates its administration as a long-acting intramuscular injection.[4][5]

The in vivo fate of Fulvestrant is governed by extensive metabolism, primarily occurring in the liver. The biotransformation pathways are analogous to those of endogenous steroids and include oxidation, aromatic hydroxylation, and, critically, conjugation with glucuronic acid and/or sulfate at the 3 and 17 positions of the steroid nucleus.[1][5] One of the identified metabolites is **Fulvestrant 17-beta-D-Glucuronide**. While glucuronidation at the 3-hydroxyl position is reported to be the predominant pathway, the 17-glucuronide still represents a significant metabolic fate.[6] Understanding the solubility and stability of this metabolite is crucial for comprehensive pharmacokinetic modeling, metabolite identification in preclinical and clinical samples, and assessing its potential biological activity or role as a biomarker.

Physicochemical and Structural Characteristics

Fulvestrant 17-beta-D-Glucuronide is formed by the enzymatic conjugation of a glucuronic acid moiety to the 17-hydroxyl group of the parent Fulvestrant molecule. This transformation significantly alters the physicochemical properties of the compound.

Structural Representation:

Note: The above DOT script is a conceptual representation. For an accurate chemical structure, please refer to chemical databases.

Key Physicochemical Properties:

Property	Value / Description	Source
Molecular Formula	C ₃₈ H ₅₅ F ₅ O ₉ S	[7][8]
Molecular Weight	782.89 g/mol	[7]
Appearance	White Solid	[7]
Purity (Typical)	≥95%	[7]
Storage	Store at -20°C under inert atmosphere	[7]

The addition of the highly polar glucuronic acid group, with its carboxyl and multiple hydroxyl functionalities, drastically increases the hydrophilicity of the molecule compared to the parent Fulvestrant, which is known for its high lipophilicity and extremely low aqueous solubility.[5][9]

Solubility Profile of Fulvestrant 17-beta-D-Glucuronide

Direct quantitative solubility data for **Fulvestrant 17-beta-D-Glucuronide** is not extensively published in peer-reviewed literature. The available information is qualitative, primarily from commercial suppliers.

Known Solubility:

- DMSO: Slightly Soluble[7]

- Methanol: Slightly Soluble[7]

Projected Solubility & Causality: The glucuronidation process is a primary mechanism for increasing the water solubility of drugs to facilitate their excretion. Therefore, it is expected that **Fulvestrant 17-beta-D-Glucuronide** will exhibit significantly higher aqueous solubility than Fulvestrant. However, the large, lipophilic steroid core will still limit its overall solubility in aqueous media.

The solubility is expected to be pH-dependent due to the ionizable carboxylic acid group on the glucuronide moiety ($pK_a \sim 3.2$). At pH values above its pK_a , the carboxylate form will predominate, leading to enhanced solubility in aqueous buffers. Conversely, at acidic pH, the non-ionized form will be more prevalent, likely reducing aqueous solubility.

Experimental Protocol: Determining Aqueous and Organic Solubility

This protocol outlines a robust shake-flask method (OECD Guideline 105) to quantitatively determine the solubility of **Fulvestrant 17-beta-D-Glucuronide**.

Objective: To determine the saturation solubility in various solvent systems.

Materials:

- **Fulvestrant 17-beta-D-Glucuronide** ($\geq 95\%$ purity)
- Type I (ultrapure) water
- pH buffers (e.g., pH 2.0, 4.5, 7.4, 9.0)
- Organic solvents: DMSO, Methanol, Ethanol, Acetonitrile
- Vials, orbital shaker, temperature-controlled incubator
- Validated analytical method (e.g., HPLC-UV or LC-MS/MS)

Methodology:

- **Preparation:** Add an excess amount of **Fulvestrant 17-beta-D-Glucuronide** to a series of vials, ensuring a visible amount of undissolved solid remains at the end of the experiment.
- **Solvent Addition:** Add a precise volume (e.g., 1 mL) of each test solvent/buffer to the respective vials.
- **Equilibration:** Seal the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C and 37°C) for a preliminary period of 24 hours. A subsequent 48-hour sample should be taken to confirm equilibrium has been reached (i.e., concentrations are within 5% of each other).
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Alternatively, centrifuge the samples at high speed (e.g., 14,000 rpm for 15 minutes) to pellet the undissolved solid.
- **Sampling and Dilution:** Carefully withdraw an aliquot from the supernatant. Immediately dilute the aliquot with a suitable mobile phase or solvent to prevent precipitation and to bring the concentration within the calibrated range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC or LC-MS/MS method to determine the concentration.
- **Calculation:** Calculate the solubility (e.g., in mg/mL or µg/mL) by accounting for the dilution factor.

Self-Validating System: The protocol's trustworthiness is enhanced by ensuring a solid phase remains, confirming saturation, and by taking multiple time points to verify that equilibrium has been achieved. The use of a validated, stability-indicating analytical method is paramount.

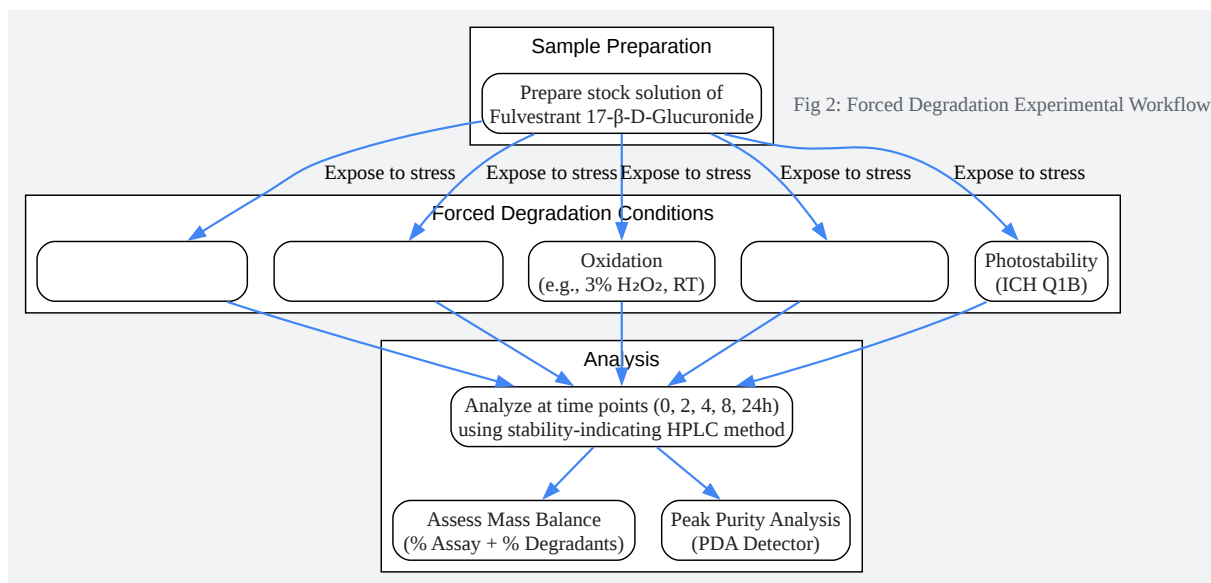
Stability Profile of Fulvestrant 17-beta-D-Glucuronide

The stability of **Fulvestrant 17-beta-D-Glucuronide** is a critical parameter, influencing its shelf-life as a reference standard and its integrity in biological samples. The two primary points of instability are the glucuronide linkage and the parent drug's core structure, particularly the sulfoxide group.

Projected Degradation Pathways

- **Hydrolysis of the Glucuronide Linkage:** The O-glucuronide bond is susceptible to both acidic and enzymatic hydrolysis (by β -glucuronidases), which would release the parent Fulvestrant. This is a critical consideration for in vitro and in vivo studies. Alkaline conditions are generally more favorable for the stability of ether glucuronides.
- **Oxidation of the Sulfoxide:** The sulfoxide moiety on the alkyl side chain of Fulvestrant is a known site of oxidation, potentially forming a sulfone metabolite.^[5] This pathway is likely retained in the glucuronide conjugate.
- **Degradation of the Steroid Core:** The steroid nucleus itself may be subject to degradation under harsh conditions (e.g., strong acid/base, high heat), although it is generally stable.

Workflow for Stability Assessment:



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Fig 2: A logical workflow for assessing the stability of Fulvestrant 17-β-D-Glucuronide under forced degradation conditions.

Experimental Protocol: Forced Degradation Study

This protocol is designed to identify potential degradation products and establish the intrinsic stability of the molecule, in line with ICH guidelines.^{[10][11][12]}

Objective: To evaluate the stability of **Fulvestrant 17-beta-D-Glucuronide** under various stress conditions.

Materials:

- **Fulvestrant 17-beta-D-Glucuronide** solution (e.g., 100 µg/mL in a suitable co-solvent/water mixture)
- Hydrochloric acid (HCl), Sodium hydroxide (NaOH), Hydrogen peroxide (H₂O₂)
- Temperature-controlled ovens/water baths
- Photostability chamber
- Validated stability-indicating HPLC-UV/MS method

Methodology:

- **Acid Hydrolysis:** Mix the drug solution with an equal volume of 0.2 M HCl to achieve a final concentration of 0.1 M HCl. Incubate at 60°C. Withdraw samples at appropriate time points (e.g., 2, 8, 24 hours), neutralize with NaOH, and analyze.
- **Base Hydrolysis:** Mix the drug solution with an equal volume of 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH. Incubate at 60°C. Withdraw samples at time points, neutralize with HCl, and analyze.
- **Oxidative Degradation:** Mix the drug solution with an equal volume of 6% H₂O₂ to achieve a final concentration of 3% H₂O₂. Store at room temperature, protected from light. Withdraw samples at time points and analyze.
- **Thermal Degradation:** Heat the drug solution at 80°C. Withdraw samples at time points, cool to room temperature, and analyze. A solid-state thermal stress study should also be performed on the powder.
- **Photostability:** Expose the drug solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (ICH Q1B). A dark control sample should be stored under the same conditions. Analyze samples post-exposure.
- **Analysis:** All samples should be analyzed using a stability-indicating HPLC method, capable of separating the intact drug from all major degradation products. A photodiode array (PDA)

detector is crucial for assessing peak purity. LC-MS/MS should be used to identify the mass of potential degradants to aid in structural elucidation.

Data Interpretation: The goal is to achieve 5-20% degradation of the active substance.[10] This level of degradation is sufficient to demonstrate the method's separating power without leading to secondary, irrelevant degradation products. A mass balance calculation should be performed to account for all formed degradants relative to the loss of the parent compound.

Conclusion

Fulvestrant 17-beta-D-Glucuronide is a key metabolite whose physicochemical properties are essential for a complete understanding of Fulvestrant's pharmacology. While direct, quantitative data on its solubility and stability are sparse, this guide provides a framework based on established chemical principles and the known behavior of its parent compound. The projected pH-dependent aqueous solubility and susceptibility to hydrolytic and oxidative degradation are key characteristics that warrant experimental investigation. The detailed protocols provided herein offer a robust, self-validating system for researchers to generate the necessary data to support drug development, bioanalytical method validation, and advanced pharmacokinetic studies.

References

- Harrison, M., et al. (2003). Fulvestrant: pharmacokinetics and pharmacology. British Journal of Cancer. [[Link](#)]
- Oncology News Central. Fulvestrant: uses, dosing, warnings, adverse events, interactions. [[Link](#)]
- National Center for Biotechnology Information. Fulvestrant - PubChem. [[Link](#)]
- YouTube. Pharmacology of Fulvestrant (Faslodex; Overview, mechanism of action, Pharmacokinetics, Clinical uses). [[Link](#)]
- Wikipedia. Fulvestrant. [[Link](#)]
- European Medicines Agency. Faslodex, INN-Fulvestrant - Scientific Discussion. [[Link](#)]

- Liu, H., et al. (2018). Metabolism, pharmacokinetics, and bioavailability of ZB716, a Steroidal Selective Estrogen Receptor Downregulator (SERD). PLOS ONE. [\[Link\]](#)
- Starlard-Davenport, A., et al. (2014). Fulvestrant up regulates UGT1A4 and MRPs through ER α and c-Myb pathways: a possible primary drug disposition mechanism. Journal of Cancer Science & Therapy. [\[Link\]](#)
- ResearchGate. Forced degradation parameters and results of assay and peak purity for fulvestrant and azacitidine. [\[Link\]](#)
- U.S. Food and Drug Administration. Fulvestrant Clinical Pharmacology Biopharmaceutics Review. [\[Link\]](#)
- Dongala, T., et al. (2019). A novel UPLC-PDA isocratic method for the quantification fulvestrant in oil-based pre. Journal of Analytical Science and Technology. [\[Link\]](#)
- U.S. Food and Drug Administration. NDA 210063Orig1s000 Review. [\[Link\]](#)
- Varanasi, M. B., et al. VALIDATED HIGH PERFORMANCE LIQUID CHROMATOGRAPHY METHOD FOR THE DETERMINATION OF FULVESTRANT IN PHARMACEUTICAL DOSAGE FORMS. TSI Journals. [\[Link\]](#)
- Google Patents.
- BioProcess International. Forced Degradation Studies: Regulatory Considerations and Implementation. [\[Link\]](#)
- Yilmaz, B., et al. (2012). Stability Indicating HPLC Method for the Determination of Fulvestrant in Pharmaceutical Formulation in Comparison with Linear Sweep Voltammetric Method. International Journal of Pharmaceutical and Clinical Research. [\[Link\]](#)
- Google Patents. EP2616078A1 - Fulvestrant compositions and methods of use.
- MedCrave. Forced Degradation Studies. [\[Link\]](#)
- Geneesmiddeleninformatiebank. Public Assessment Report Scientific discussion Fulvestrant Eugia 250 mg. [\[Link\]](#)

- GSRS. FULVESTRANT 17-.BETA.-D-GLUCURONIDE. [[Link](#)]
- Royal Society of Chemistry. An alternative synthesis of the breast cancer drug fulvestrant (Faslodex®): catalyst control over C–C bond formation. [[Link](#)]
- International Journal of Pharmaceutical Sciences Review and Research. Forced Degradation and Stability Testing. [[Link](#)]
- Howell, A. (2002). Fulvestrant: an oestrogen receptor antagonist with a novel mechanism of action. British Journal of Cancer. [[Link](#)]
- Carlson, R. W. (2005). The history and mechanism of action of fulvestrant. Clinical Breast Cancer. [[Link](#)]
- Wang, Y., et al. (2017). Fulvestrant-3 Boronic Acid (ZB716): An Orally Bioavailable Selective Estrogen Receptor Downregulator (SERD). Journal of Medicinal Chemistry. [[Link](#)]

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Sources

- 1. Fulvestrant | C32H47F5O3S | CID 104741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Fulvestrant - Wikipedia [en.wikipedia.org]
- 3. The history and mechanism of action of fulvestrant - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Fulvestrant: pharmacokinetics and pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ema.europa.eu [ema.europa.eu]
- 6. Metabolism, pharmacokinetics, and bioavailability of ZB716, a Steroidal Selective Estrogen Receptor Downregulator (SERD) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. bocsci.com [bocsci.com]
- 8. GSRS [gsrs.ncats.nih.gov]
- 9. accessdata.fda.gov [accessdata.fda.gov]

- [10. d-nb.info \[d-nb.info\]](#)
- [11. biopharminternational.com \[biopharminternational.com\]](#)
- [12. Forced Degradation Studies - MedCrave online \[medcraveonline.com\]](#)
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